

An In-depth Technical Guide to the Solubility of 5-Aminonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Aminonicotinic acid

Cat. No.: B189487

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **5-aminonicotinic acid** in various solvents. The information compiled herein is intended to support research, development, and formulation activities involving this compound.

Introduction to 5-Aminonicotinic Acid

5-Aminonicotinic acid, also known as 5-aminopyridine-3-carboxylic acid, is an organic compound with the chemical formula C₆H₆N₂O₂.^[1] It is a derivative of nicotinic acid with an amino group at the 5-position of the pyridine ring.^[1] This substitution imparts amphoteric properties to the molecule, with both a basic amino group and an acidic carboxylic acid group, making its solubility highly dependent on the pH of the medium.^{[2][3]} Understanding the solubility of **5-aminonicotinic acid** is crucial for its application in pharmaceutical formulations, chemical synthesis, and biological assays.^[4]

Quantitative and Qualitative Solubility Data

The solubility of **5-aminonicotinic acid** has been characterized in a limited number of solvents. The available data, both quantitative and qualitative, are summarized in the table below. It is important to note that comprehensive quantitative data across a wide range of solvents and temperatures is not readily available in published literature.

Solvent System	Temperature	Solubility	Data Type	Source
Aqueous Buffer (pH 7.4)	Room Temp.	>20.7 µg/mL	Quantitative	PubChem[1]
Dimethyl Sulfoxide (DMSO)	Room Temp.	Soluble	Qualitative	AdipoGen[5]
Water	Room Temp.	Soluble	Qualitative	Gnee[6]
Ethanol	Room Temp.	Soluble	Qualitative	Gnee[6]
Methanol	Room Temp.	Soluble	Qualitative	Gnee[6]
Ether	Room Temp.	Slightly Soluble	Qualitative	Gnee[6]
Benzene	Room Temp.	Slightly Soluble	Qualitative	Gnee[6]

Experimental Protocols for Solubility Determination

The most common and reliable method for determining the equilibrium solubility of a compound is the shake-flask method. This protocol outlines the general procedure for determining the solubility of **5-aminonicotinic acid** in a given solvent.

3.1. Materials and Equipment

- **5-Aminonicotinic acid** (solid)
- Solvent of interest (e.g., water, ethanol, buffer solution)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker or incubator
- Centrifuge

- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or a UV-Vis spectrophotometer)
- Volumetric flasks and pipettes

3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **5-aminonicotinic acid** to a vial containing a known volume of the solvent. The excess solid is crucial to ensure that the solution reaches saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker and agitate for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium. The time required for equilibrium should be determined empirically.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter to remove any undissolved solid particles. This step is critical to avoid overestimation of the solubility.
- Quantification:
 - Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the concentration of **5-aminonicotinic acid** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.

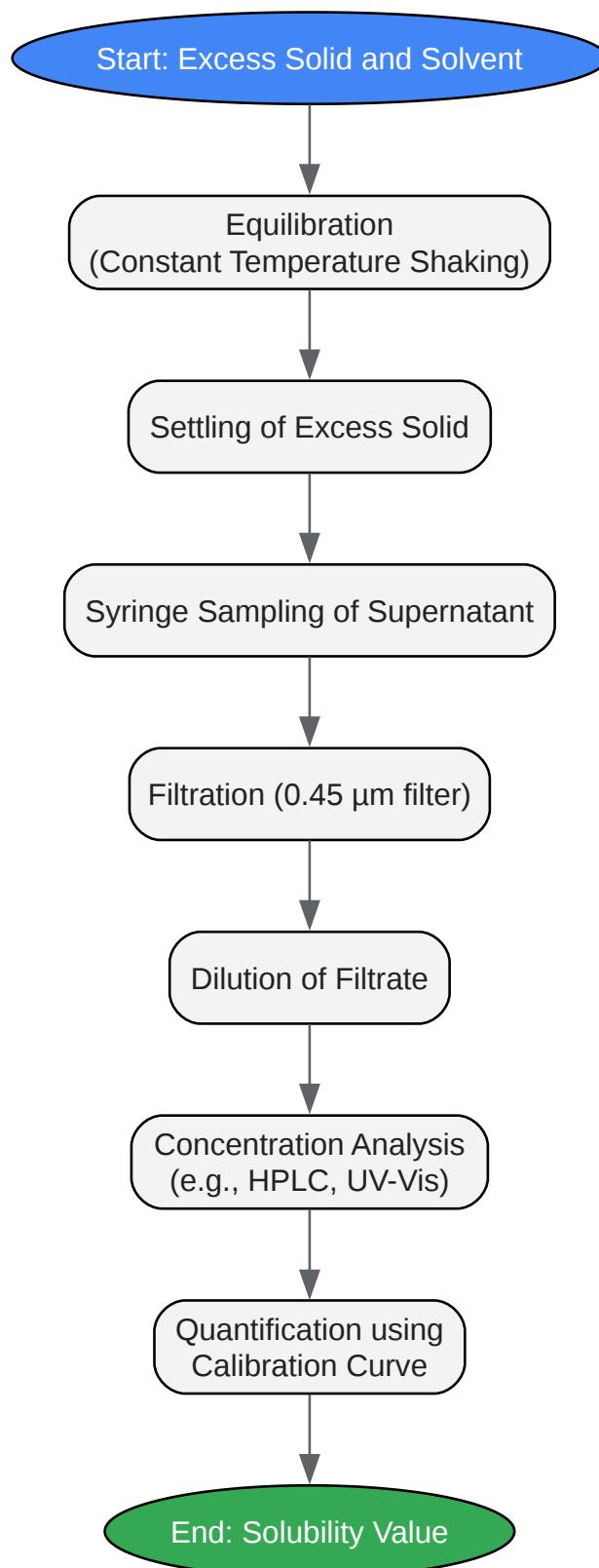
- Prepare a calibration curve using standard solutions of **5-aminonicotinic acid** of known concentrations.
- Determine the concentration of the saturated solution by back-calculating from the diluted sample concentration using the calibration curve.

- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L.
 - Report the temperature and, for aqueous solutions, the pH at which the solubility was determined.

Visualizations

4.1. Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **5-aminonicotinic acid**.

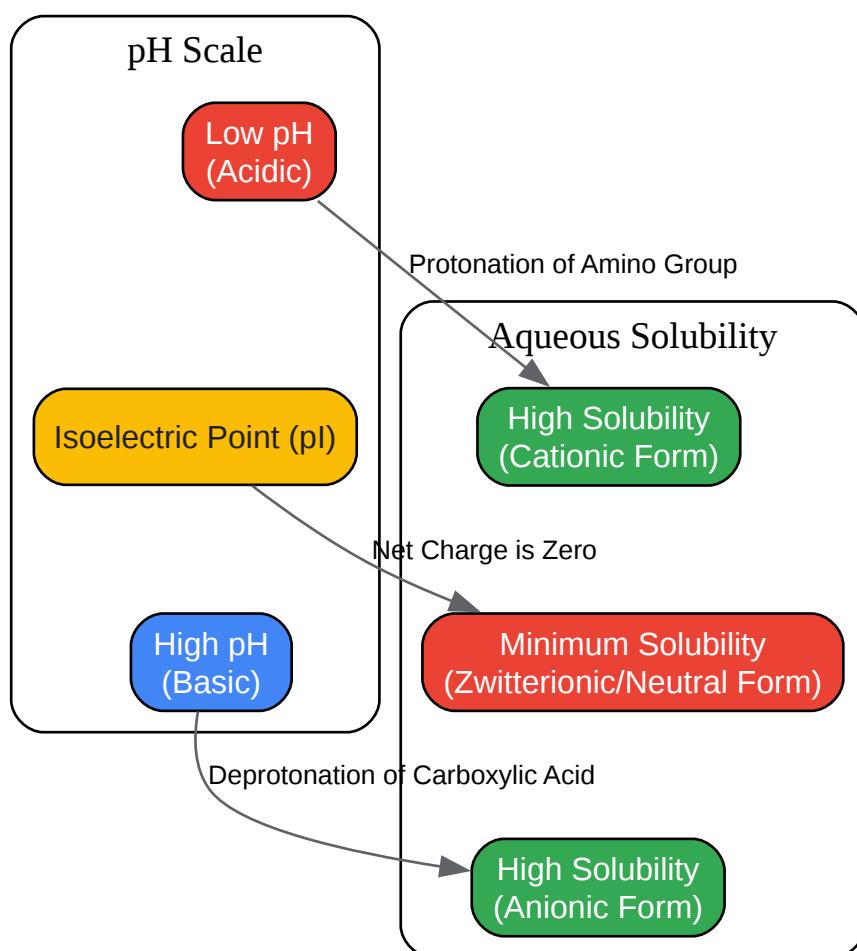


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Solubility Determination Workflow

4.2. pH-Solubility Relationship for Amphoteric Compounds

5-Aminonicotinic acid is an amphoteric molecule, meaning it has both acidic (carboxylic acid) and basic (amino) functional groups. Its solubility in aqueous solutions is therefore highly dependent on the pH. The following diagram illustrates the general relationship between pH and the solubility of such a compound. At the isoelectric point (pi), the net charge of the molecule is zero, and its aqueous solubility is at a minimum. At pH values below the pi, the amino group is protonated, and at pH values above the pi, the carboxylic acid group is deprotonated, leading to increased solubility in both cases due to the formation of charged species.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of 5-Aminonicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b189487#solubility-of-5-aminonicotinic-acid-in-different-solvents>

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